

Basic chemical reactivity of lanthanum oxide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lanthanum oxide

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An In-Depth Technical Guide to the Basic Chemical Reactivity of Lanthanum Oxide

Introduction

Lanthanum (III) oxide (La_2O_3), also known as lanthana, is a rare earth oxide that holds a significant position in various scientific and industrial fields.[1] As the most basic of the lanthanoid oxides, its chemical behavior is of considerable interest.[2] This guide provides a comprehensive overview of the fundamental chemical reactivity of **lanthanum oxide**, tailored for researchers, scientists, and drug development professionals. Its applications are diverse, ranging from high-performance optical lenses and advanced ceramics to its crucial role as a catalyst in petroleum refining, environmental remediation, and fine chemical synthesis.[3][4][5][6][7] Understanding its core reactivity is essential for harnessing its full potential in these and emerging applications.

Core Chemical and Physical Properties

Lanthanum oxide is a white, odorless, hygroscopic solid.[1] It is a p-type semiconductor with a wide band gap of approximately 4.3-5.8 eV.[1][6] La_2O_3 is thermally stable with a very high melting point, making it suitable for refractory applications.[7] While it is insoluble in water, it readily dissolves in dilute acidic solutions.[6][7][8][9][10] At ambient temperatures, it typically possesses a hexagonal crystal structure, which transitions to a cubic structure at high temperatures.[1] This structural characteristic, combined with its strong basicity, governs much of its chemical behavior.

Table 1: Physical and Chemical Properties of **Lanthanum Oxide**

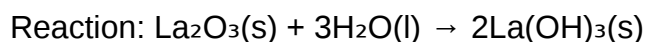
Property	Value	References
Chemical Formula	La ₂ O ₃	[1]
Molar Mass	325.81 g/mol	[1]
Appearance	White, hygroscopic powder	[1]
Density	6.51 g/cm ³	[1]
Melting Point	2,315 °C	[1]
Boiling Point	4,200 °C	[1]
Solubility in Water	Insoluble (reacts slowly)	[1][6]
Solubility in Acid	Soluble in dilute acids	[6][8][9]
Crystal Structure	Hexagonal (low temp.), Cubic (high temp.)	[1]
Band Gap	~4.3 - 5.8 eV	[1][6]

Fundamental Chemical Reactivity

As a basic anhydride, the reactivity of **lanthanum oxide** is dominated by its interactions with acidic compounds and atmospheric gases like water vapor and carbon dioxide.[8][9][10]

Reaction with Water

Although classified as insoluble, **lanthanum oxide** is hygroscopic and reacts with moisture from the atmosphere over time, or more readily with liquid water, to form lanthanum hydroxide (La(OH)₃).[1][11][12] This hydration process can occur throughout the bulk of the material, not just on the surface.[13]



This reaction is an expression of its basic character and is a critical consideration for the storage and handling of the oxide, as the resulting hydroxide may have different properties.

Reaction with Acids

Consistent with its strong basicity, **lanthanum oxide** reacts readily with dilute acids to form the corresponding lanthanum(III) salt and water.[6][7][8][9] This is a classic acid-base neutralization reaction.

General Reaction: $\text{La}_2\text{O}_3(\text{s}) + 6\text{H}^+(\text{aq}) \rightarrow 2\text{La}^{3+}(\text{aq}) + 3\text{H}_2\text{O}(\text{l})$

Example with Nitric Acid: $\text{La}_2\text{O}_3(\text{s}) + 6\text{HNO}_3(\text{aq}) \rightarrow 2\text{La}(\text{NO}_3)_3(\text{aq}) + 3\text{H}_2\text{O}(\text{l})$ [14]

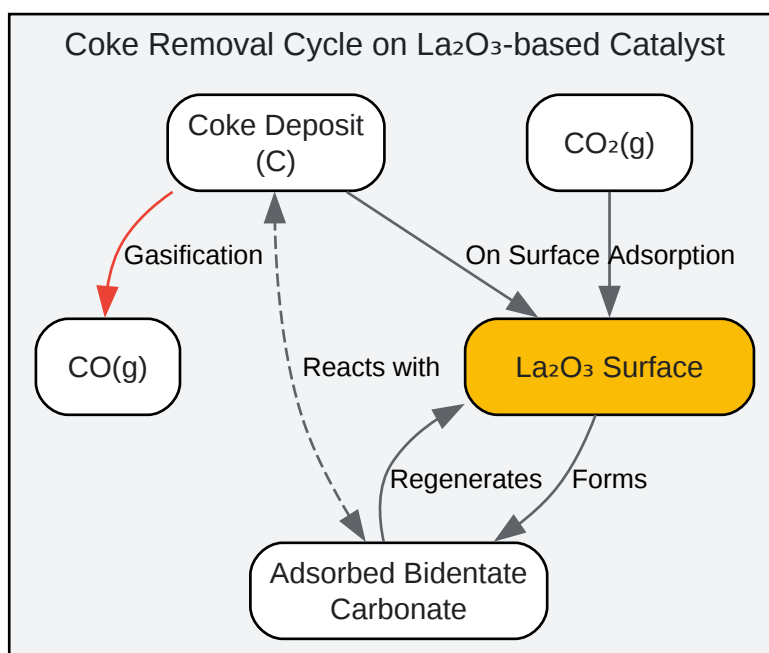
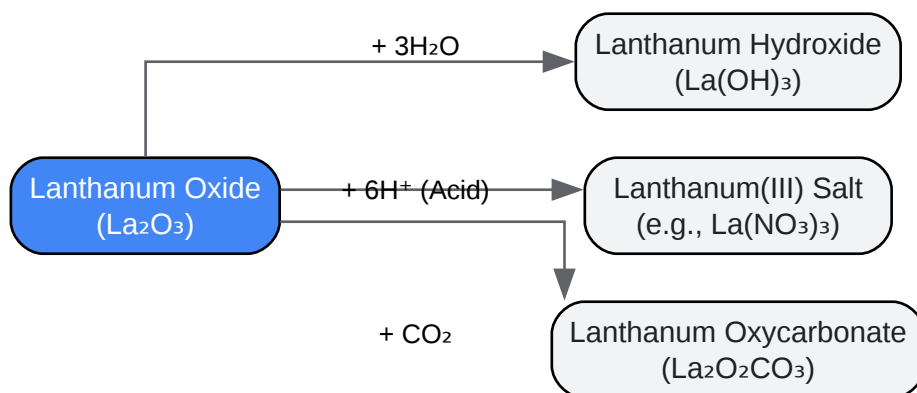
Reaction with Carbon Dioxide

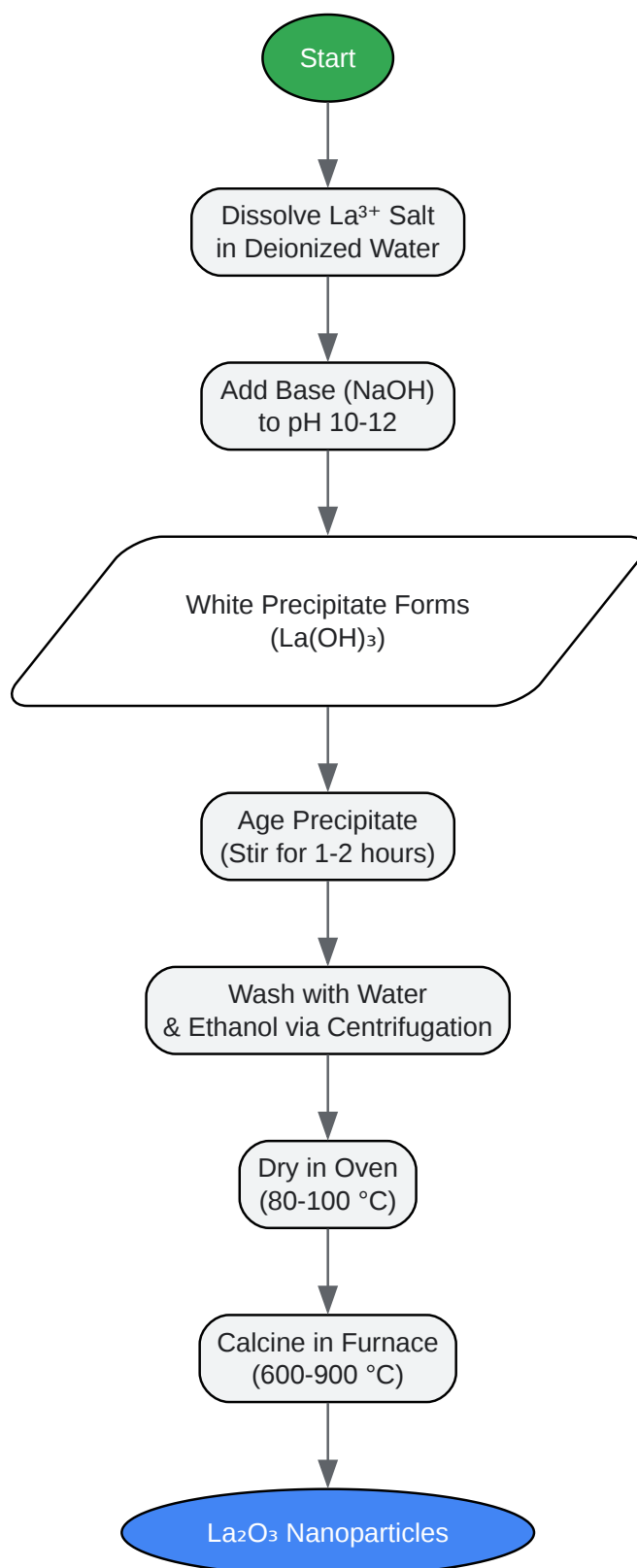
Lanthanum oxide readily absorbs atmospheric carbon dioxide, leading to the formation of lanthanum carbonate or, more commonly, lanthanum oxycarbonate ($\text{La}_2\text{O}_2\text{CO}_3$).[13][15][16]

This reactivity is significant, as the formation of surface carbonates can influence its catalytic activity and surface chemistry.[16][17]

Reactions: $\text{La}_2\text{O}_3(\text{s}) + \text{CO}_2(\text{g}) \rightarrow \text{La}_2\text{O}_2\text{CO}_3(\text{s})$ $\text{La}_2\text{O}_2\text{CO}_3(\text{s}) + 2\text{CO}_2(\text{g}) \rightarrow \text{La}_2(\text{CO}_3)_3(\text{s})$

The propensity for this reaction means that samples of La_2O_3 exposed to air are often a mixture of oxide, hydroxide, and carbonate species.[13][18]





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- To cite this document: BenchChem. [Basic chemical reactivity of lanthanum oxide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b073253#basic-chemical-reactivity-of-lanthanum-oxide>]

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